

An In-depth Technical Guide to (S)-Butyl 2-hydroxybutanoate

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Compound of Interest

Compound Name: (S)-Butyl 2-hydroxybutanoate

Cat. No.: B137078

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CAS Number: 132513-51-0

This technical guide provides a comprehensive overview of **(S)-Butyl 2-hydroxybutanoate**, a chiral building block significant in the fields of pharmaceutical synthesis and chemical research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

(S)-Butyl 2-hydroxybutanoate is an optically active ester.^[1] Its chiral nature makes it a valuable intermediate in the stereoselective synthesis of more complex molecules, particularly pharmaceuticals.^{[2][3]}

Identifiers and Descriptors

The following table summarizes the key identifiers for this compound.

| Identifier | Value | Reference |
|-------------------|--|---|
| CAS Number | 132513-51-0 | [1] [4] [5] |
| IUPAC Name | butyl (2S)-2-hydroxybutanoate | [4] [6] |
| Molecular Formula | C8H16O3 | [1] [4] |
| Molecular Weight | 160.21 g/mol | [1] [4] |
| Synonyms | n-Butyl (S)-2-hydroxybutyrate, (S)-2-Hydroxybutanoic acid n-butyl ester, Roxatidine Impurity 56 | [1] [4] |
| SMILES | CCCCOC(=O)--INVALID-LINK--O | [4] |
| InChIKey | YFFBWGUXPFAXRS-ZETCQYMHSA-N | [1] [4] |

Physical and Chemical Properties

Quantitative physical and chemical data are crucial for experimental design and are presented below.

| Property | Value | Reference |
|-----------------|----------------------------------|---|
| Appearance | Colorless to light yellow liquid | [1] |
| Boiling Point | 205 °C | [1] |
| Density | 0.989 g/cm ³ | [1] |
| Flash Point | 79 °C | [1] |
| XLogP3-AA | 1.6 | [4] |
| pKa (Predicted) | 13.06 ± 0.20 | [1] |
| Storage Temp. | 2-8 °C, Dry, Dark | [1] [7] |

Synthesis and Experimental Protocols

(S)-Butyl 2-hydroxybutanoate can be synthesized through various methods. A common and illustrative laboratory-scale method is the Fischer-Speier esterification of (S)-2-hydroxybutanoic acid with n-butanol. Other reported methods include stereospecific ring-opening reactions of epoxides.^[2]

Generalized Fischer Esterification Protocol

This protocol describes the acid-catalyzed reaction between (S)-2-hydroxybutanoic acid and n-butanol. Esterification is an equilibrium reaction; therefore, reaction conditions are optimized to favor product formation, typically by using an excess of one reactant or by removing water as it forms.^{[8][9]}

Materials:

- (S)-2-hydroxybutanoic acid
- n-Butanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4) or other acid catalyst (e.g., p-toluenesulfonic acid)^[10]
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with stirrer
- Separatory funnel

- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** To a round-bottom flask, add (S)-2-hydroxybutanoic acid and an excess of n-butanol (typically 3-5 equivalents).
- **Catalyst Addition:** While cooling the flask in an ice bath, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the molar amount of the carboxylic acid).
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux. The reaction is typically monitored by TLC or GC until the starting material is consumed (usually several hours).
- **Workup - Quenching and Extraction:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel. Dilute with an appropriate organic solvent (e.g., diethyl ether) and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.^[10] The bicarbonate wash should be performed carefully to vent any CO₂ gas that evolves.^[8]
- **Drying:** Separate the organic layer and dry it over an anhydrous drying agent like magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent and excess n-butanol using a rotary evaporator.
- **Purification:** The crude ester is purified by vacuum distillation to yield the final product, **(S)-Butyl 2-hydroxybutanoate**.

Diagram 1: Fischer Esterification Workflow

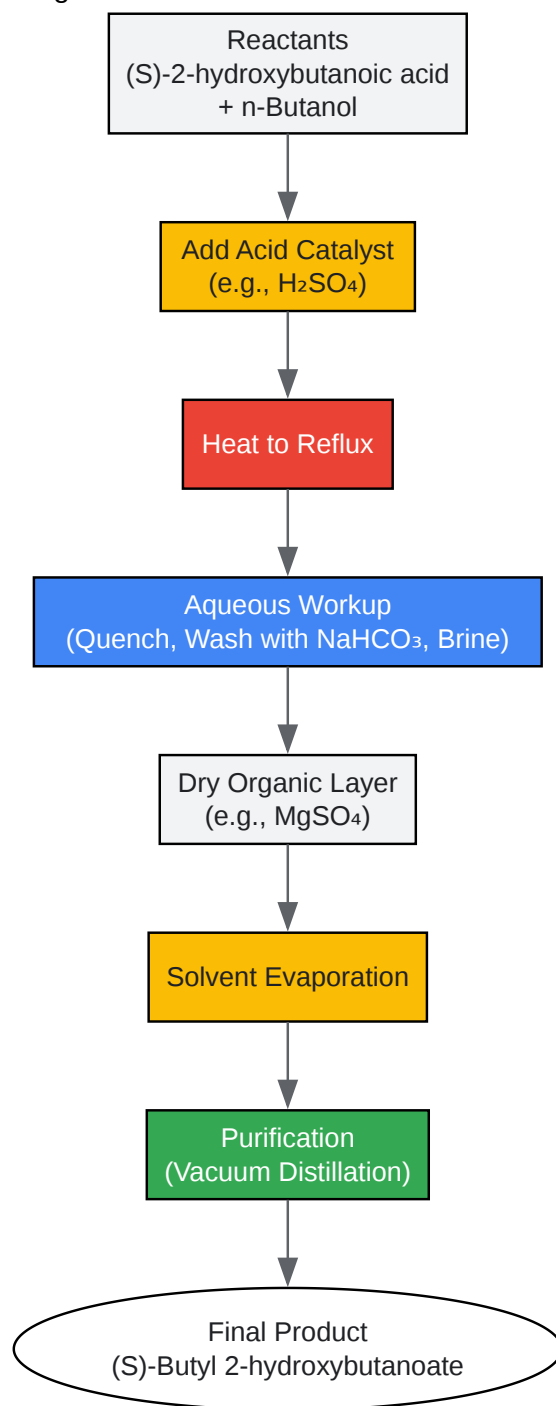
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Diagram 1: Fischer Esterification Workflow

Applications in Drug Development and Industry

(S)-Butyl 2-hydroxybutanoate serves as an essential chiral intermediate in the synthesis of high-value compounds.^[1]

- **Pharmaceutical Intermediate:** Its most prominent role is as a key intermediate in the synthesis of the peroxisome proliferator-activated receptor alpha (PPAR α) agonist known as (R)-K-13675 or Pemafibrate.^[2] Pemafibrate is a drug developed for the treatment of dyslipidemia, a condition characterized by abnormal levels of lipids in the blood.^[2]
- **Industrial Chemicals:** It is also utilized as a starting material for the production of certain pesticides and photographic chemicals, where specific stereochemistry is required for optimal activity.^[1]

The logical pathway from this intermediate to the final active pharmaceutical ingredient (API) highlights its importance in the pharmaceutical supply chain.

Diagram 2: Role as a Chiral Intermediate

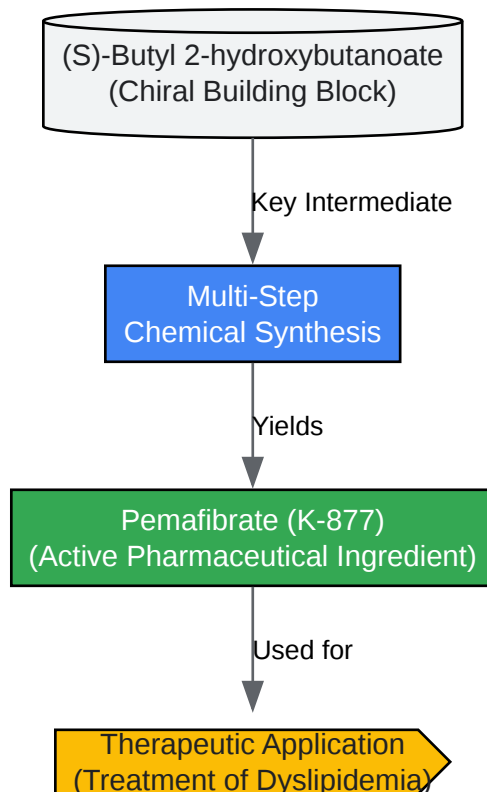
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Diagram 2: Role as a Chiral Intermediate

Conclusion

(S)-Butyl 2-hydroxybutanoate (CAS 132513-51-0) is a well-characterized chiral ester with significant value in synthetic organic chemistry. Its defined stereocenter is critical for its primary application as a key building block in the production of pharmaceuticals like Pemafibrate. The availability of reliable synthetic protocols, such as the Fischer esterification, ensures its accessibility for research and development purposes. This guide provides the foundational technical data required by scientists to effectively utilize this compound in their work.

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